

Solubility of NH2-PEG2-CH2-Boc in DMSO: A Technical Guide

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Compound of Interest

Compound Name: NH2-PEG2-CH2-Boc

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility of **NH2-PEG2-CH2-Boc** in dimethyl sulfoxide (DMSO), a critical parameter for its application in proteomics, drug discovery, and bioconjugation. This document collates available quantitative data, outlines a detailed experimental protocol for dissolution, and presents a logical workflow for solution preparation.

Core Topic: Solubility Profile

NH2-PEG2-CH2-Boc, a bifunctional linker commonly employed in the synthesis of Proteolysis Targeting Chimeras (PROTACs), exhibits high solubility in DMSO. The hydrophilic polyethylene glycol (PEG) spacer contributes significantly to its solubility in polar aprotic solvents like DMSO.

Quantitative Solubility Data

The solubility of **NH2-PEG2-CH2-Boc** in DMSO has been experimentally determined and is summarized in the table below. It is important to note that physical intervention, such as ultrasonication, is often required to achieve these concentrations.



Compound Name	Solvent	Reported Solubility	Molar Concentrati on (approx.)	Notes	Reference
NH2-PEG2- CH2-Boc	DMSO	100 mg/mL	428.63 mM	Requires ultrasonic treatment. The use of newly opened, non- hygroscopic DMSO is recommende d.	[1]
NH2-PEG2- CH2-Boc	DMSO	200 mg/mL	857.26 mM	Requires ultrasonic treatment.	[2]
Boc-NH- PEG2- CH2CH2CO OH	DMSO	≥ 100 mg/mL	360.61 mM	A structurally similar PEG linker, also showing high solubility. Saturation point was not reached.	[3]
t-Boc-N- amido-PEG5- amine	DMSO	Soluble	-	General solubility confirmed in DMSO among other solvents.	[4]
t-Boc-N- amido-PEG9- amine	DMSO	Soluble	-	General solubility confirmed in DMSO	[5]



among other solvents.

Note: The molecular weight of **NH2-PEG2-CH2-Boc** is approximately 233.30 g/mol . Molar concentration is calculated based on this value.

Experimental Protocol: Dissolution in DMSO

This protocol provides a standardized procedure for dissolving **NH2-PEG2-CH2-Boc** in DMSO to prepare a stock solution. Adherence to this methodology is crucial for obtaining consistent and reproducible results.

Materials:

- NH2-PEG2-CH2-Boc
- Anhydrous/Low-water content DMSO (newly opened bottle recommended)
- Sterile, conical-bottom microcentrifuge tubes or appropriate glass vials
- · Calibrated precision balance
- Calibrated positive displacement micropipettes
- Bath sonicator
- Vortex mixer

Procedure:

- Aliquotting the Compound: Allow the container of NH2-PEG2-CH2-Boc to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture. Weigh the desired mass of the compound directly into a sterile vial in a controlled environment (e.g., a weighing boat or directly into the vial on a balance).
- Solvent Addition: Using a calibrated micropipette, add the calculated volume of fresh,
 anhydrous DMSO to the vial containing the compound to achieve the target concentration



(e.g., for a 100 mg/mL solution, add 1 mL of DMSO to 100 mg of the compound).

- Initial Mixing: Tightly cap the vial and vortex briefly (15-30 seconds) to disperse the compound within the solvent.
- Ultrasonication: Place the vial in a bath sonicator. Sonicate the mixture for 5-15 minutes.[1]
 [2] Observe the solution periodically for dissolution. The heat generated during sonication can aid in this process.
- Final Assessment: After sonication, visually inspect the solution to ensure it is clear and free of any particulate matter. If undissolved material remains, repeat the sonication step. Gentle warming (e.g., to 37°C) can also be applied to facilitate dissolution, though care should be taken to avoid degradation.[1]
- Storage: Once fully dissolved, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.[1] Manufacturer data suggests stability for up to 1 month at -20°C and up to 6 months at -80°C in solvent.[1]

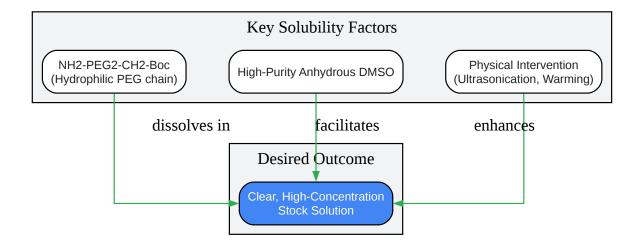
Critical Consideration:

Hygroscopicity of DMSO: DMSO is highly hygroscopic. Absorbed water can significantly
decrease the solubility of many organic compounds.[1][3] Therefore, the use of a new,
unopened bottle of anhydrous DMSO is strongly recommended for preparing highconcentration stock solutions.

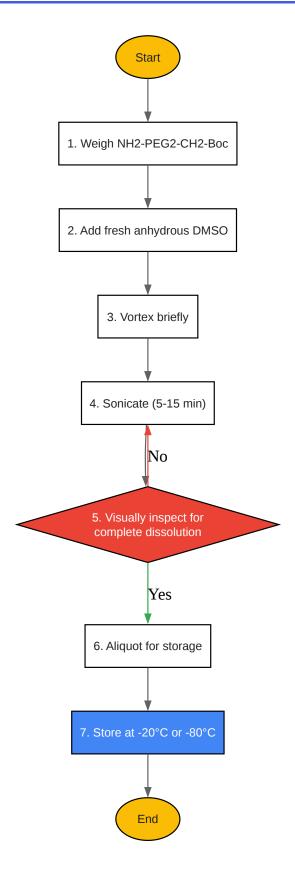
Logical Workflow and Visualization

The following diagrams illustrate the key considerations for achieving optimal solubility and the procedural workflow for preparing a stock solution.









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